

# Technical Profile of Lurtotecan

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## Compound Focus: Lurtotecan

CAS No.: 149882-10-0

Cat. No.: S548630

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The table below consolidates the key identified characteristics of **Lurtotecan**:

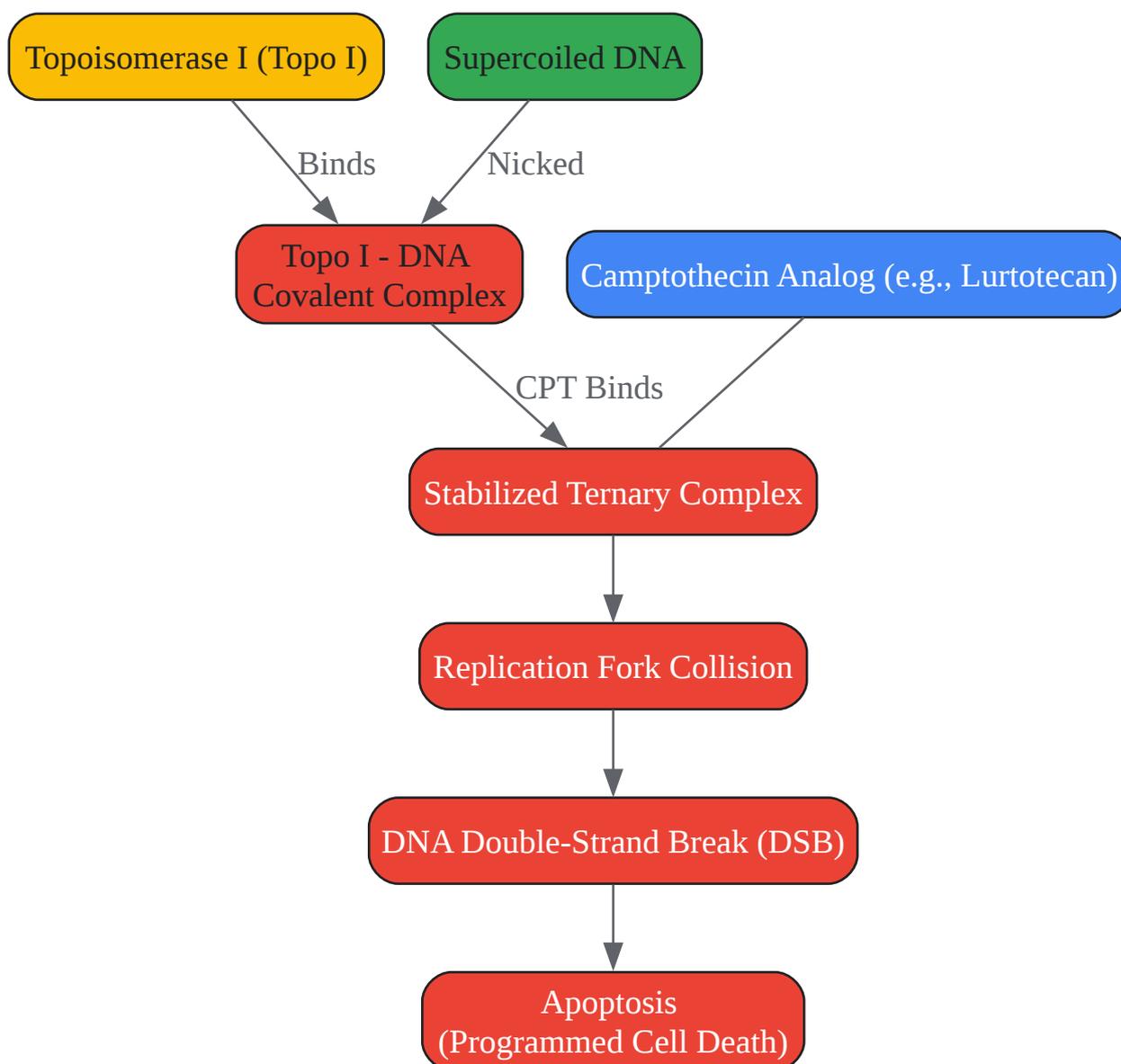
Feature	Description
Chemical Class	Hexacyclic camptothecin analog [1]
Primary Modification	10, 11-ethylenedioxy group forming a six-membered ring between positions 10 and 11 [1]
Solubility Feature	Water-soluble derivative [1]
Solubilizing Group	4-methylpiperazino-methylene substituent at position 7 [1]
Documented Potency	"Great potency" demonstrated in clinical research [1]
Current Status	Clinical trials discontinued, mainly due to unmanageable toxicity and insufficient efficacy [2]

## Mechanism of Action and Design Rationale

**Lurtotecan** was designed based on established structure-activity relationship (SAR) principles for camptothecins. Its structure incorporates two key modifications to improve upon the natural product lead [1] [3]:

- **Hexacyclic System:** The 10,11-ethylenedioxy bridge creates an additional ring. This modification was known to produce analogs with great potency and increased water solubility [1].
- **Water-Solubilizing Group:** The introduction of a 4-methylpiperazino-methylene group at the 7-position was a strategy to yield a hexacyclic analog with good water solubility, addressing a major limitation of the parent camptothecin compound [1].

As a topoisomerase I (Topo I) inhibitor, **Lurtotecan** shares the core mechanism of action with other camptothecins. The following diagram illustrates this general mechanism, which stabilizes the Topo I-DNA complex leading to irreversible DNA damage.



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*camptothecin mechanism: Topo I inhibition leads to apoptosis.*

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## References

1. - Wikipedia Camptothecin [en.wikipedia.org]
2. Camptothecin-Based Anti-Cancer Therapies and Strategies ... [pmc.ncbi.nlm.nih.gov]
3. Strategies for the Optimization of Natural Leads to Anticancer ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Technical Profile of Lurtotecan]. Smolecule, [2026]. [Online PDF].

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